

An In-depth Technical Guide to the Safe Handling of Methyl 6-aminonicotinate

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Compound of Interest

Compound Name: Methyl 6-aminonicotinate

Cat. No.: B027165

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This guide provides comprehensive safety and handling precautions for **Methyl 6-aminonicotinate**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the hazards, protective measures, emergency procedures, and proper handling and storage of this compound.

Hazard Identification and Classification

Methyl 6-aminonicotinate is classified as a hazardous chemical.^[1] It is harmful if swallowed, in contact with skin, or if inhaled.^[2] It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[3][4]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^[2]
- H312: Harmful in contact with skin.^[2]
- H315: Causes skin irritation.^{[3][4]}
- H319: Causes serious eye irritation.^{[3][4]}
- H332: Harmful if inhaled.^[2]
- H335: May cause respiratory irritation.^{[3][4]}

Signal Word: Warning[1][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 6-aminonicotinate** is provided in the table below.

Property	Value
CAS Number	36052-24-1[1]
Molecular Formula	C7H8N2O2[2]
Molecular Weight	152.15 g/mol [4]
Appearance	Light yellow Powder Solid[2]
Melting Point	159 - 160 °C / 318.2 - 320 °F[2]
Boiling Point	No information available[2]
Flash Point	No information available[1]
Autoignition Temperature	No information available[1]
Water Solubility	No information available[2]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure to **Methyl 6-aminonicotinate**.

Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood.[3][5]
- Ensure eyewash stations and safety showers are readily accessible.[5]

Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment	Standards
Eye/Face	Tightly fitting safety goggles with side-shields or glasses.[3]	EN 166 (EU) or NIOSH (US) approved.[3][6]
Hand	Chemical-resistant gloves (e.g., Nitrile rubber).[2][5]	EU Directive 89/686/EEC and EN 374.[3]
Skin/Body	Laboratory coat, long-sleeved clothing.[3][5]	N/A
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.[1]	NIOSH (US) or CEN (EU) approved.[5]

First Aid Measures

Immediate action is critical in the event of exposure. The following table outlines the first aid procedures.

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.[3] Seek medical attention.[7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[3] Call a doctor or Poison Control Center immediately.[3] Never give anything by mouth to an unconscious person.[6]

Handling and Storage

Proper handling and storage procedures are essential for maintaining the integrity of the compound and ensuring safety.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe dust.[\[1\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Use in a well-ventilated area.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Store locked up.[\[3\]](#)
- Incompatible materials include strong oxidizing agents and strong bases.[\[1\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures:

Personal Precautions:

- Ensure adequate ventilation.[\[1\]](#)
- Use personal protective equipment.[\[6\]](#)
- Avoid dust formation.[\[3\]](#)
- Evacuate personnel to safe areas.[\[6\]](#)

Environmental Precautions:

- Do not let the chemical enter drains.[3]

Methods for Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[1]
- Collect and arrange for disposal in suitable, closed containers.[6]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2][6]

Specific Hazards:

- Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[2][7]

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][7]

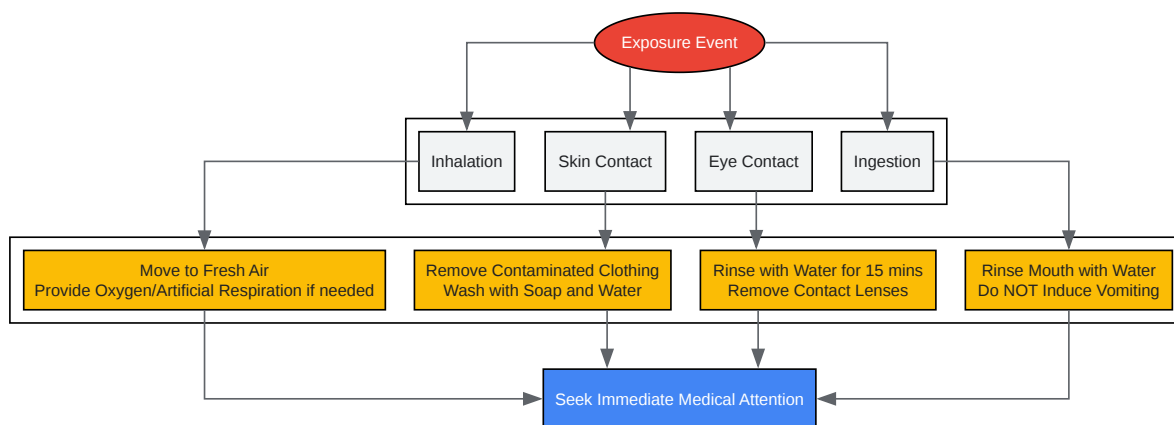
Disposal Considerations

Disposal of **Methyl 6-aminonicotinate** and its containers must be done in accordance with local, regional, and national regulations.[3] The material should be considered hazardous waste.[1]

Experimental Protocols & Workflows

The following diagrams illustrate the logical workflows for handling and emergency response.

Caption: Workflow for Safe Handling of **Methyl 6-aminonicotinate**.



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Caption: First Aid Response for Exposure to **Methyl 6-aminonicotinate**.

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